

Application Notes: DiSulfo-Cy5 Alkyne for Fluorescence Microscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DiSulfo-Cy5 alkyne

Cat. No.: B15141610

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Introduction

DiSulfo-Cy5 alkyne is a highly water-soluble, far-red fluorescent probe designed for the specific labeling of biomolecules within complex biological samples.^{[1][2][3]} Its core structure consists of the robust and photostable Cyanine5 (Cy5) fluorophore, modified with two sulfonate groups and a terminal alkyne moiety. The sulfonate groups impart excellent aqueous solubility, minimizing aggregation and non-specific binding, which is critical for high-contrast imaging.^{[1][3][4]}

The terminal alkyne group enables covalent conjugation to azide-modified molecules via the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction, a cornerstone of "click chemistry".^{[5][6]} This bioorthogonal reaction is highly specific and efficient, allowing for the precise attachment of the DiSulfo-Cy5 dye to proteins, nucleic acids, or glycans that have been metabolically, enzymatically, or chemically tagged with an azide group.^{[5][7]} With its far-red emission, DiSulfo-Cy5 minimizes autofluorescence from biological specimens, making it an ideal tool for high-sensitivity applications including fluorescence microscopy, flow cytometry, and in vivo imaging.^{[8][9][10]}

Technical Specifications

The physicochemical and spectral properties of **DiSulfo-Cy5 alkyne** are summarized below. These characteristics make it compatible with standard laser lines (e.g., 633 nm, 647 nm) and filter sets for Cy5 or Alexa Fluor® 647.[\[2\]](#)[\[8\]](#)[\[10\]](#)

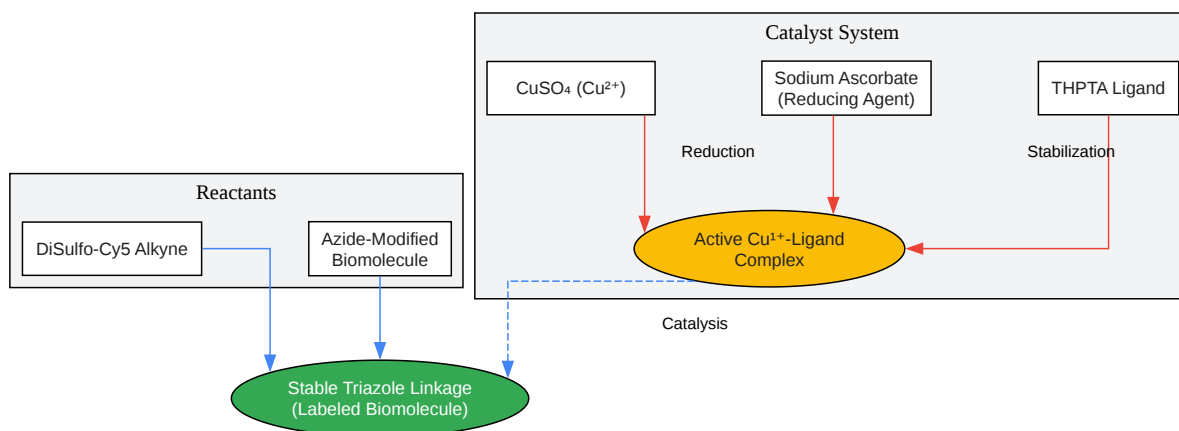
Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~646 - 649 nm	[1] [8] [11]
Emission Maximum (λ_{em})	~662 - 671 nm	[1] [8] [11]
Molar Extinction Coefficient	~250,000 - 271,000 M ⁻¹ cm ⁻¹	[1] [2] [12]
Fluorescence Quantum Yield	~0.2 - 0.28	[1] [12]
Molecular Weight	~701.8 g/mol (Sodium Salt)	[1]
Solubility	Water, DMSO, DMF	[1] [2]
Storage	Store at -20°C, protect from light. Desiccate.	[1] [8]

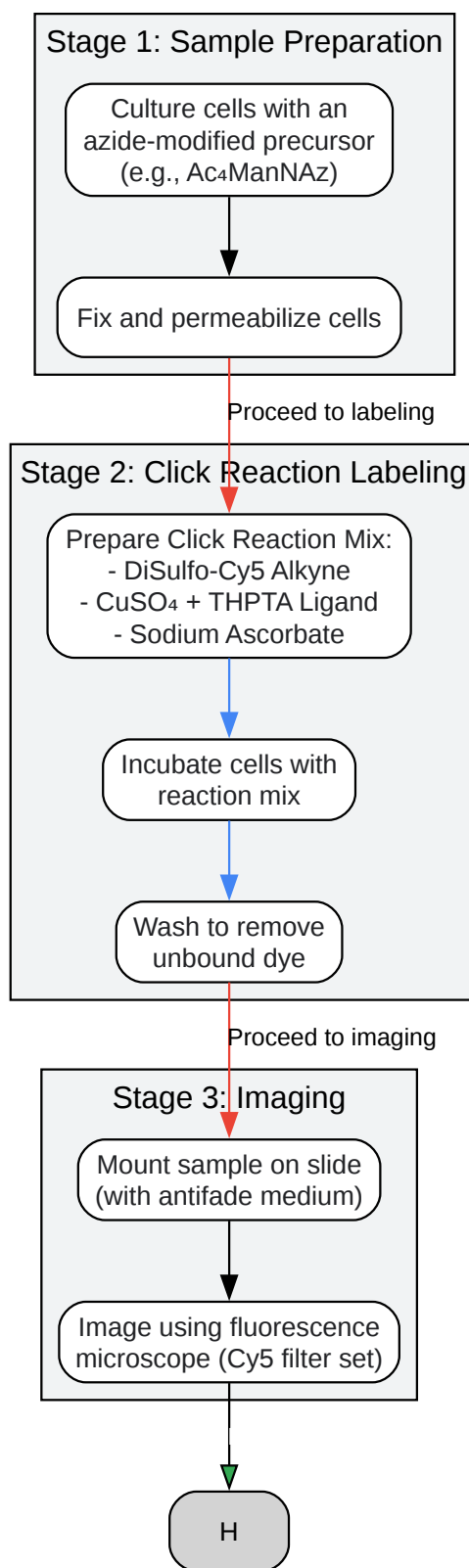
Key Applications & Methodologies

The primary application of **DiSulfo-Cy5 alkyne** is its use in CuAAC click chemistry to label azide-functionalized targets for visualization.

The Click Chemistry Reaction (CuAAC)

The CuAAC reaction forms a stable triazole linkage between the alkyne group on the DiSulfo-Cy5 dye and an azide group on the target molecule.[\[5\]](#) The reaction is catalyzed by Copper(I) ions, which are typically generated in situ from a Copper(II) source (e.g., CuSO₄) using a reducing agent like sodium ascorbate.[\[6\]](#)[\[13\]](#) A stabilizing ligand, such as THPTA (tris(3-hydroxypropyltriazolylmethyl)amine), is crucial in biological applications to protect cells from copper toxicity and accelerate the reaction.[\[6\]](#)[\[14\]](#)





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